

Sephadex G-50: A Technical Guide to Size-Exclusion Chromatography

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Compound of Interest

Compound Name: *sephadex G 50*

CAS No.: *9048-71-9*

Cat. No.: *B16078082*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth exploration of the principles and methodologies governing molecular separation by size using Sephadex G-50, a cornerstone technique in biochemical purification. We will dissect the core mechanism of size exclusion chromatography, present relevant quantitative data, and provide detailed experimental protocols for practical application.

The Core Principle: Size Exclusion Chromatography

Size Exclusion Chromatography (SEC), also known as gel filtration, is a chromatographic method that separates molecules based on their hydrodynamic volume or size in solution.[1][2][3] The technique employs a porous stationary phase, typically in the form of spherical beads packed into a column.[3] When a sample containing a mixture of molecules is passed through the column, the separation occurs based on the differential access of these molecules to the pores of the stationary phase.[3][4]

- **Large Molecules:** Molecules larger than the pores of the beads cannot enter and are thus "excluded." They bypass the beads and travel through the interstitial space (the volume between the beads), eluting first from the column in what is known as the void volume (V_o).
[1][3]
- **Small Molecules:** Smaller molecules can diffuse into the pores of the beads, effectively increasing the volume they must traverse.[3][4] This retards their movement down the column, causing them to elute later.
- **Intermediate Molecules:** Molecules of intermediate size can penetrate some, but not all, of the pores, and therefore elute at volumes between the void volume and the total column volume.

This separation is not based on any chemical interaction with the stationary phase, making it a gentle method ideal for sensitive biomolecules like proteins and nucleic acids.[2][5]

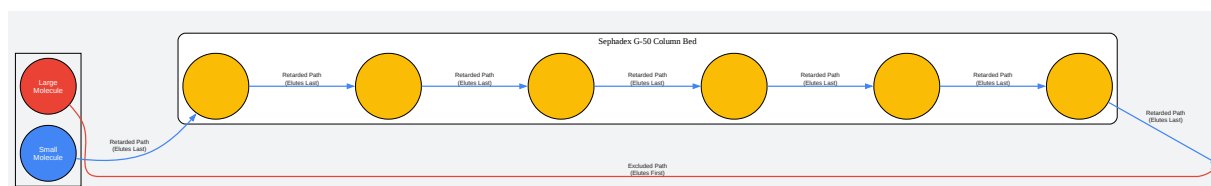
Sephadex G-50: The Stationary Phase

Sephadex is a gel filtration medium produced by cross-linking the polysaccharide dextran with epichlorohydrin.[2][6][7] The "G" in its name stands for gel, and the number (e.g., 50) indicates ten times the water regain value, which is a measure of the gel's swelling properties and, consequently, its porosity.[2] The degree of cross-linking determines the size of the pores and thus the fractionation range of the gel.[6][7]

Sephadex G-50 is specifically designed for the group separation of larger molecules ($MW > 30,000$ Da) from smaller ones ($MW < 1,500$ Da).[6] It is widely used for applications like desalting, buffer exchange, and removing small molecular weight contaminants from preparations of proteins or nucleic acids.[6][7][8]

The Separation Mechanism Visualized

The separation of molecules is governed by their ability to partition between the mobile phase outside the beads and the stationary phase within the pores.



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Caption: Separation pathway of large vs. small molecules in Sephadex G-50.

Quantitative Data Summary

The selection of the appropriate Sephadex G-type is critical for achieving the desired separation. The table below compares various Sephadex media.

Table 1: Properties of Common Sephadex G-Type Media

Media Type	Fractionation Range (Globular Proteins, Da)	DNA Exclusion Limit (base pairs)	Primary Applications
Sephadex G-10	≤ 700	N/A	Desalting peptides, removing small molecules
Sephadex G-25	1,000 - 5,000	≥ 10 bp	Desalting, buffer exchange for proteins & DNA
Sephadex G-50	1,500 - 30,000[1][9][10]	≥ 20 bp[11][12]	Desalting proteins, DNA purification, group separation[6][8]
Sephadex G-75	3,000 - 80,000	N/A	Protein fractionation
Sephadex G-100	4,000 - 150,000	N/A	Protein fractionation, molecular weight determination

| Sephadex G-200 | 5,000 - 600,000 | N/A | Fractionation of large proteins and protein complexes |

Data compiled from multiple sources.[1][8][9][10][11][12]

Table 2: Technical Specifications of Sephadex G-50

Parameter	Value	Reference
Matrix	Cross-linked Dextran	[6][7]
Fractionation Range (Globular Proteins)	1,500 - 30,000 Da	[1][9][10]
Fractionation Range (Dextrans)	500 - 10,000 Da	[12]
DNA Exclusion Limit	≥ 20 base pairs	[11][12]
Particle Size (Dry)	Fine: 20-80 µm; Medium: 50-150 µm	[12][13]
Bed Volume	Approx. 9-11 mL/g dry powder	[11][12]
Recommended pH Range	2 - 13 (prolonged exposure outside 2-10 should be avoided)	[11][14]

| Swelling Time (in buffer) | ~3 hours at 90°C; ~72 hours at 20°C [11][12] |

Experimental Protocols

Successful separation requires meticulous preparation and execution. Below are detailed protocols for gravity and spin-column chromatography.

This method is used for high-resolution fractionation and purification.

1. Preparation of Sephadex Slurry:

- Weigh the required amount of dry Sephadex G-50 powder (approx. 1 g for every 10 mL of desired bed volume).[12]
- Add the powder slowly to a beaker containing an excess of the desired elution buffer (e.g., TE buffer, PBS) while stirring gently to prevent clumping.[15] Do not use a magnetic stirrer, as it can fracture the beads.[12]

- Allow the gel to swell completely. This can be expedited by heating in a boiling water bath for about 5 hours or left at room temperature for 72 hours.[\[11\]](#)[\[12\]](#)
- After swelling, allow the gel to settle and carefully decant the supernatant containing fine particles.[\[12\]](#) Resuspend the gel in fresh buffer to create a slurry of about 75% settled gel.[\[12\]](#)
- Degas the slurry under vacuum to prevent air bubbles from forming in the column.[\[16\]](#)

2. Packing the Column:

- Mount the column vertically on a stand. Ensure the outlet is closed.[\[17\]](#)
- Add a small amount of buffer to the column. If using a column with a bottom frit, ensure it is wetted. For disposable columns, a small plug of glass wool can be used.[\[15\]](#)
- Pour the Sephadex slurry into the column in a single, continuous motion to avoid introducing air bubbles.[\[16\]](#)[\[17\]](#)
- Open the column outlet and allow the buffer to flow through, which will cause the gel to pack under gravity.[\[17\]](#) Do not let the buffer level drop below the top of the packed bed.[\[17\]](#)
- Continue adding slurry until the desired bed height is reached.

3. Equilibration:

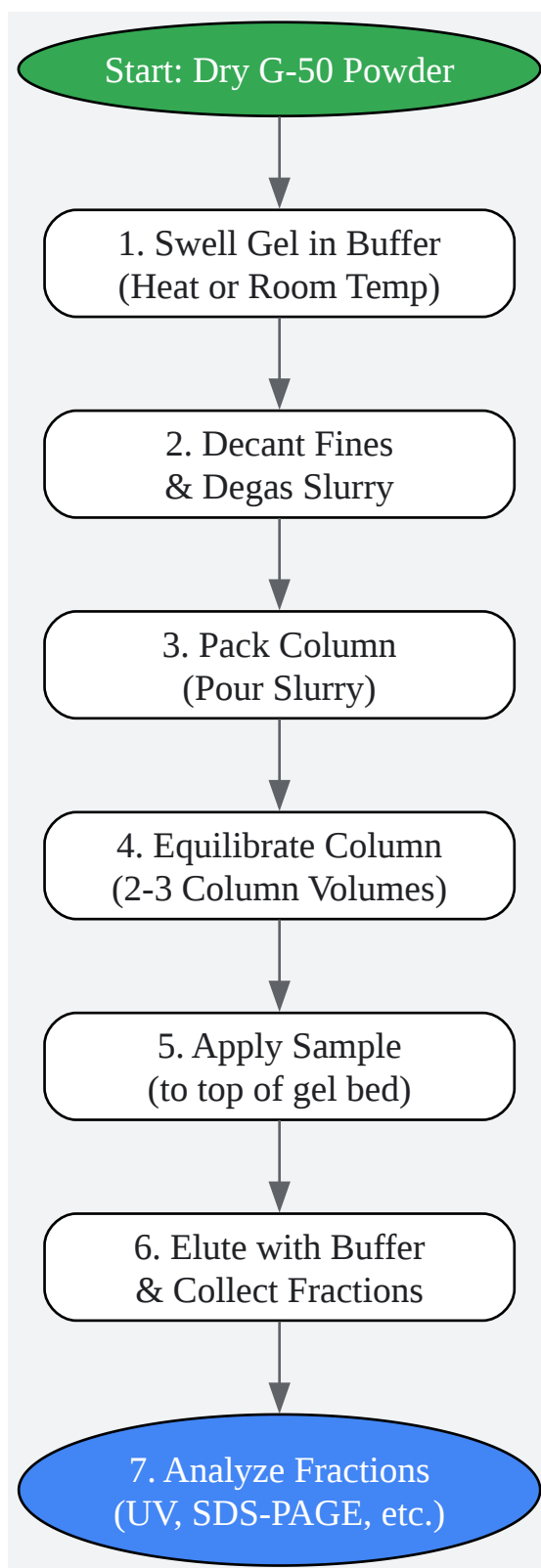
- Wash the packed column with 2-3 column volumes of elution buffer to equilibrate the stationary phase and ensure uniform packing.[\[16\]](#)[\[17\]](#)

4. Sample Application:

- Allow the buffer above the gel bed to drain until it is level with the top of the gel surface.[\[17\]](#)
- Carefully apply the sample (typically 1-5% of the total bed volume for high resolution) to the top of the gel bed.[\[15\]](#)[\[18\]](#)
- Allow the sample to fully enter the gel bed.

5. Elution and Fraction Collection:

- Gently add elution buffer to the top of the column.[\[17\]](#) A reservoir can be connected for continuous flow.[\[15\]](#)
- Begin collecting fractions of a defined volume (e.g., 0.5-1.0 mL) as the buffer flows through the column.[\[15\]](#)
- Monitor the eluate using a UV detector (at 280 nm for proteins, 260 nm for DNA) or by analyzing individual fractions. The first peak corresponds to the excluded large molecules, while subsequent peaks contain the smaller, retarded molecules.[\[15\]](#)



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Caption: Experimental workflow for gravity column chromatography.

This rapid method is ideal for desalting or buffer exchange of small sample volumes, particularly for DNA purification.[6][15]

1. Prepare the Spin Column:

- Place a small plug of glass wool at the bottom of a 1 mL disposable syringe or a commercial spin column.[15]
- Add the prepared and swollen Sephadex G-50 slurry to the syringe to the desired bed volume (e.g., 0.9 mL).[15]
- Place the syringe into a centrifuge tube.[15]

2. Pack and Equilibrate the Column:

- Centrifuge the column at a low speed (e.g., 1,600 x g) for 2-4 minutes to pack the gel and remove the interstitial buffer.[15]
- Discard the collected buffer. The column is now "dry" packed.
- Equilibrate the column by adding the desired final buffer and repeating the centrifugation step 2-3 times.[15]

3. Sample Application and Elution:

- Place the spin column into a clean collection tube.
- Apply the sample (e.g., 100-200 μ L) directly to the center of the packed bed.[15]
- Centrifuge the column again using the same speed and time as the packing steps.[15]
- The purified sample, containing the large molecules, will be in the collection tube. The smaller molecules (salts, unincorporated nucleotides) remain trapped in the gel matrix.[15]

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